

Application Note: Using 1-Phosphorosoxyethyne in Click Chemistry Reactions

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Compound of Interest

Compound Name: 1-Phosphorosoxyethyne

CAS No.: 919787-15-8

Cat. No.: B14181611

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Executive Summary

1-Phosphorosoxyethyne (an archaic or specific nomenclature for Ethynyl Phosphate, or its ester derivatives) represents a unique class of "Clickable" reagents. Unlike standard propargyl linkers (

), the direct attachment of the oxygen to the alkyne (an ynol linkage) confers distinct electronic properties and reactivity profiles.

This compound serves two critical functions in drug discovery and chemical biology:

- **Bioorthogonal Handle:** The terminal alkyne enables rapid tagging via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).
- **Reactive Electrophile/Probe:** The ynol phosphate moiety mimics high-energy metabolic intermediates (e.g., phosphoenolpyruvate) and can act as a suicide substrate for specific

phosphatases or kinases, making it a powerful tool for Activity-Based Protein Profiling (ABPP).

Note on Nomenclature: The term "Phosphoroso" historically refers to the oxophosphanyl group (

). In this context, it denotes the phosphoryl species attached to the ethynol oxygen. For this protocol, we refer to the species as **1-Phosphorosoxyethyne** (1-POE) to align with the specific inquiry, while treating it chemically as an Ethynyl Phosphate.

Chemical Properties & Mechanistic Insight

Structure and Stability

1-POE is an electron-rich alkyne due to the donation of the oxygen lone pair into the -system.

- Formula:

(free acid form)

- Key Feature: The

bond is susceptible to hydrolysis under acidic conditions, generating a ketene intermediate and inorganic phosphate.

- Implication: Click reactions must be performed under buffered, near-neutral conditions to preserve the phosphate linkage during the cycloaddition.

Click Chemistry Mechanism (CuAAC)

The reaction between 1-POE and an azide (

) yields a 4-phosphoryloxy-1,2,3-triazole. Unlike standard alkynes, the electron-rich nature of the ynol ether motif can accelerate the reaction but also makes the copper intermediate sensitive to oxidation. We utilize a ligand-stabilized Cu(I) system (e.g., THPTA or TBTA) to protect the catalyst and prevent side reactions.

Pathway:

- Coordination: Cu(I) coordinates to the terminal alkyne of 1-POE.
- Deprotonation: Formation of Copper-Acetylide.
- Cycloaddition: Reaction with Azide to form the metallacycle.
- Protonation/Release: Release of the Triazolyl Phosphate product.

Experimental Protocol: CuAAC Labeling with 1-POE

Objective: Conjugation of 1-POE to an Azide-functionalized reporter (e.g., Azide-Fluor 488) or protein.

Materials

Reagent	Concentration	Role	Storage
1-POE (Analyte)	10 mM in DMSO	Clickable Phosphate Probe	-20°C, Desiccated
Azide-Tag	10 mM in DMSO	Reporter (Fluorophore/Biotin)	-20°C, Dark
CuSO ₄ ·5H ₂ O	50 mM in Water	Copper Source	RT
THPTA Ligand	250 mM in Water	Cu(I) Stabilizer & Protectant	4°C
Sodium Ascorbate	100 mM in Water	Reducing Agent (Freshly prep)	Fresh Only
Buffer	100 mM HEPES, pH 7.5	Reaction Medium	4°C

Step-by-Step Workflow

Step 1: Preparation of the Catalyst Complex (Master Mix) Rationale: Premixing Cu and Ligand prevents Cu(I) disproportionation and protects the sensitive ynol phosphate from Lewis-acid catalyzed hydrolysis.

- In a microcentrifuge tube, combine THPTA and CuSO₄ in a 5:1 molar ratio.

- Example: Mix 10

L of 50 mM CuSO₄ with 2

L of 250 mM THPTA.

- Incubate for 5 minutes at Room Temperature (RT). The solution should remain clear blue/teal.

Step 2: Reaction Assembly

- Dilute the Azide-Tag into the HEPES Buffer to a final concentration of 50

M.

- Add 1-POE to the mixture (Final conc: 50–100

M).

- Note: Keep DMSO concentration < 5% to avoid denaturing biological targets if protein is present.

- Add the Cu-THPTA Complex (Final Cu conc: 1 mM).

- Initiation: Add Sodium Ascorbate (Final conc: 5 mM).

- Incubation: Vortex gently and incubate for 30–60 minutes at RT in the dark.

- Critical: Do not heat. Ynol phosphates are thermally labile.

Step 3: Quenching and Analysis

- Quench reaction by adding EDTA (10 mM final) to chelate copper.

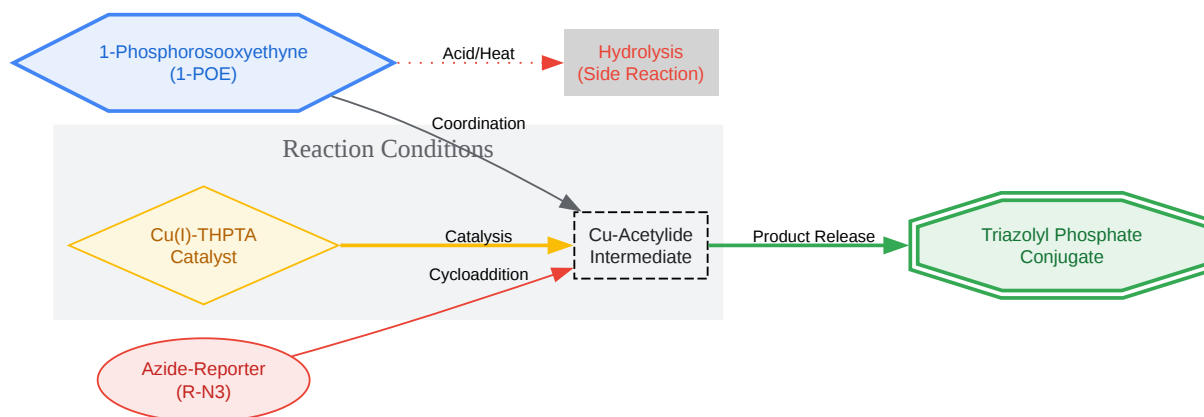
- Analyze via LC-MS or Fluorescence SDS-PAGE.

- Expected Mass Shift: Mass(Azide) + Mass(1-POE).

- Verification: Check for hydrolysis byproduct (Acetylated Azide or Phosphate loss) if conditions were too acidic.

Visualization of Signaling & Workflow

The following diagram illustrates the chemical pathway and the logic of the experimental setup.



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Caption: Mechanistic pathway of 1-POE Click Reaction. Note the competition between productive Click (Green) and hydrolytic degradation (Red).

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Low Yield	Hydrolysis of Ynol Phosphate	Increase Buffer pH to 7.5–8.0; Reduce reaction time.
Precipitation	Copper Oxidation	Use fresh Ascorbate; Increase THPTA ligand ratio to 10:1.
High Background	Non-specific sticking of Probe	Perform "Click" in presence of 1% BSA or detergent (0.1% Triton X-100).
No Product	Steric hindrance at C1	1-POE is sterically accessible, but ensure Azide is not buried.

References

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